

Solubility Profile of 1-(Phenylsulfonyl)indole in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *1-(Phenylsulfonyl)indole*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **1-(Phenylsulfonyl)indole**, a key intermediate in the synthesis of various biologically active molecules.^{[1][2]} Understanding the solubility of this compound is critical for its application in pharmaceutical development, organic synthesis, and materials science.^[3] While precise quantitative solubility data in a range of organic solvents is not readily available in the published literature, this guide consolidates qualitative solubility information and outlines a comprehensive experimental protocol for its determination.

Physicochemical Properties

| Property | Value | Source |
|-------------------|---------------------------------------------------|---------------------|
| Molecular Formula | C ₁₄ H ₁₁ NO ₂ S | [2] |
| Molecular Weight | 257.31 g/mol | [2] |
| Melting Point | 78-80 °C | [2] |
| Appearance | White to off-white solid | [3] |

Qualitative Solubility Data

The presence of the phenylsulfonyl group on the indole nitrogen is known to enhance the compound's reactivity and solubility in various solvents.^[3] The following table summarizes the

qualitative solubility of **1-(Phenylsulfonyl)indole** in common organic solvents based on available literature.

| Solvent | Solubility | Notes |
|---------------|------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Water | Insoluble | A vendor wiki states the compound is insoluble in water. ^[4] A structurally similar compound, 5-methoxy-1-(phenylsulfonyl)-1H-indole, exhibits very low aqueous solubility (1.6 µg/mL at pH 7.4), which supports the low aqueous solubility of the parent compound. |
| Ethyl Acetate | Soluble in hot solvent, less soluble in cold solvent | This is inferred from recrystallization procedures where the compound is dissolved in hot ethyl acetate and crystallizes upon cooling. ^[5] |
| Methanol | Expected to be soluble | General solubility principles suggest that polar aprotic and protic solvents should dissolve this compound. |
| Ethanol | Expected to be soluble | Similar to methanol, ethanol is a polar protic solvent and is likely to dissolve 1-(Phenylsulfonyl)indole. |
| Acetone | Expected to be soluble | As a polar aprotic solvent, acetone is a plausible solvent. |
| Toluene | Expected to have moderate solubility | A non-polar aromatic solvent, may show some solubility. |
| Hexane | Expected to have low solubility | A non-polar aliphatic solvent, likely a poor solvent for this relatively polar molecule. |

| | | |
|-----------------------|---------|-----------------------------------------------------------------------------------|
| Dichloromethane | Soluble | Used as a solvent in the synthesis of derivatives of 1-(Phenylsulfonyl)indole.[6] |
| Tetrahydrofuran (THF) | Soluble | Used as a solvent in reactions involving 1-(Phenylsulfonyl)indole.[5] |

Experimental Protocol for Solubility Determination

For researchers requiring precise quantitative solubility data, the following detailed experimental protocol, based on the isothermal saturation method (gravimetric analysis), is recommended.[7][8][9]

Objective: To determine the equilibrium solubility of **1-(Phenylsulfonyl)indole** in a given organic solvent at a specified temperature.

Materials:

- **1-(Phenylsulfonyl)indole** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to ± 0.1 mg)
- Temperature-controlled shaker or incubator
- Centrifuge
- Volumetric flasks
- Pipettes
- Glass vials with screw caps
- Syringe filters (chemically compatible with the solvent)
- Oven

Procedure:

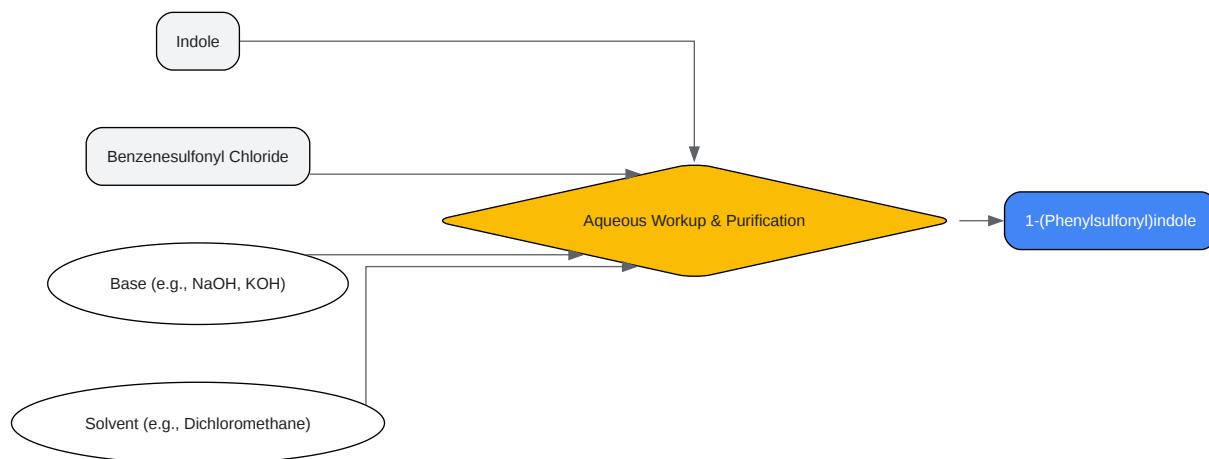
- Sample Preparation: Add an excess amount of **1-(Phenylsulfonyl)indole** to a glass vial. The presence of undissolved solid is necessary to ensure saturation.
- Solvent Addition: Accurately pipette a known volume of the organic solvent into the vial.
- Equilibration: Tightly cap the vial and place it in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation to ensure saturation is reached.
- Phase Separation: After equilibration, remove the vial from the shaker and allow the undissolved solid to settle. To separate the saturated solution from the excess solid, either centrifuge the vial at a high speed or filter the supernatant through a chemically compatible syringe filter. This step is crucial to avoid transferring any solid particles.
- Sample Aliquoting: Carefully transfer a precise volume of the clear, saturated supernatant to a pre-weighed, clean, and dry collection vial or evaporating dish.
- Solvent Evaporation: Place the collection vial in an oven at a temperature sufficient to evaporate the solvent completely without decomposing the solute. A vacuum oven is recommended for lower boiling point solvents to expedite the process.
- Gravimetric Analysis: Once the solvent is fully evaporated, allow the vial to cool to room temperature in a desiccator to prevent moisture absorption. Weigh the vial containing the dried solute on the analytical balance.
- Calculation: The solubility is calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dried solute (g)}) / (\text{Volume of aliquot (L)})$$

Data Reporting: The solubility should be reported in standard units such as grams per liter (g/L) or milligrams per milliliter (mg/mL), along with the specific solvent and the temperature at which the measurement was conducted.

Synthesis Workflow

1-(Phenylsulfonyl)indole is a key synthetic intermediate.^[10] Its preparation typically involves the reaction of indole with benzenesulfonyl chloride in the presence of a base.



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Caption: General synthesis scheme for **1-(Phenylsulfonyl)indole**.

This guide provides a foundational understanding of the solubility of **1-(Phenylsulfonyl)indole**. For specific applications, it is highly recommended that researchers determine the quantitative solubility in their solvent systems of interest using the detailed protocol provided.

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References

- 1. researchgate.net [researchgate.net]
- 2. 1-(Phenylsulfonyl)indole 98 40899-71-6 [sigmaaldrich.com]
- 3. rsc.org [rsc.org]
- 4. Reagents & Solvents [chem.rochester.edu]
- 5. (2-Methyl-1-phenylsulfonyl-1H-indol-3-yl)methanol - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 1H-Indole, 2-iodo-1-(phenylsulfonyl)- synthesis - chemicalbook [chemicalbook.com]
- 7. benchchem.com [benchchem.com]
- 8. pharmajournal.net [pharmajournal.net]
- 9. uomus.edu.iq [uomus.edu.iq]
- 10. researchgate.net [researchgate.net]
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